

# [4-(2-Methylpropyl)phenyl]methanol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: [4-(2-Methylpropyl)phenyl]methanol

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## An In-depth Technical Guide to [4-(2-Methylpropyl)phenyl]methanol

This technical guide provides comprehensive information on the chemical properties, synthesis, and potential signaling pathway interactions of [4-(2-Methylpropyl)phenyl]methanol, also known as 4-isobutylbenzyl alcohol. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Properties and Data

[4-(2-Methylpropyl)phenyl]methanol is an aromatic alcohol. Its molecular structure consists of a benzene ring substituted with a hydroxymethyl group and an isobutyl group at the para position.

Table 1: Physicochemical Properties of [4-(2-Methylpropyl)phenyl]methanol

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O	[1]
Molecular Weight	164.24 g/mol	[1]
Alternate Name	4-Isobutylbenzyl Alcohol	[1]
CAS Number	110319-85-2	[1]

## Experimental Protocols for Synthesis

The synthesis of **[4-(2-Methylpropyl)phenyl]methanol** can be achieved through various established organic chemistry methodologies. Below are detailed protocols for two common synthetic routes.

### Reduction of 4-(2-Methylpropyl)benzoic Acid

This protocol describes the synthesis of **[4-(2-Methylpropyl)phenyl]methanol** via the reduction of the corresponding carboxylic acid, 4-(2-methylpropyl)benzoic acid, using lithium aluminum hydride ( $\text{LiAlH}_4$ ). This method is adapted from a similar synthesis of (4-propylphenyl)methanol.

Materials:

- 4-(2-Methylpropyl)benzoic acid
- Lithium aluminum hydride ( $\text{LiAlH}_4$ )
- Anhydrous diethyl ether ( $\text{Et}_2\text{O}$ ) or Tetrahydrofuran (THF)
- Deionized water ( $\text{H}_2\text{O}$ )
- 3.0 M Potassium hydroxide (KOH) solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Filtration apparatus
- Rotary evaporator

#### Procedure:

- Under an inert nitrogen atmosphere, a suspension of  $\text{LiAlH}_4$  (4 molar equivalents) in dry diethyl ether is prepared in a round-bottom flask at 0 °C using an ice bath.
- A solution of 4-(2-methylpropyl)benzoic acid (1 molar equivalent) in dry diethyl ether is added dropwise to the  $\text{LiAlH}_4$  suspension.
- The reaction mixture is then allowed to warm to room temperature and stirred for 1 hour.
- After completion of the reaction, the flask is cooled back to 0 °C.
- The reaction is quenched by the slow and cautious addition of water, followed by a 3.0 M KOH solution, and then additional water.
- The resulting mixture is stirred at 0 °C for 1 hour to ensure complete quenching and precipitation of aluminum salts.
- The precipitate is removed by filtration.
- The organic layer from the filtrate is separated, dried over anhydrous  $\text{Na}_2\text{SO}_4$ , filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield **[4-(2-Methylpropyl)phenyl]methanol**.

## Grignard Synthesis

This protocol outlines a plausible Grignard reaction to synthesize **[4-(2-Methylpropyl)phenyl]methanol**. This involves the reaction of a Grignard reagent, 4-(2-methylpropyl)magnesium bromide, with formaldehyde.

#### Materials:

- 4-(2-Methylpropyl)bromobenzene
- Magnesium (Mg) turnings
- Anhydrous diethyl ether ( $\text{Et}_2\text{O}$ )

- Iodine ( $I_2$ ) crystal (as an initiator)
- Formaldehyde (or paraformaldehyde)
- Hydrochloric acid (HCl), dilute solution
- Saturated ammonium chloride ( $NH_4Cl$ ) solution
- Anhydrous sodium sulfate ( $Na_2SO_4$ )
- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer

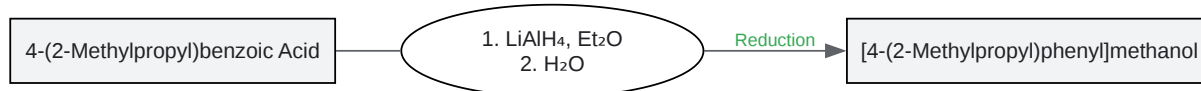
Procedure:

- All glassware must be oven-dried to ensure anhydrous conditions.
- Magnesium turnings and a small crystal of iodine are placed in the three-necked flask under a nitrogen atmosphere.
- A solution of 4-(2-methylpropyl)bromobenzene in anhydrous diethyl ether is added dropwise to initiate the formation of the Grignard reagent. The reaction is typically initiated with gentle heating.
- Once the reaction starts, the remaining solution of 4-(2-methylpropyl)bromobenzene is added at a rate that maintains a gentle reflux.
- After the addition is complete, the mixture is refluxed for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- The reaction flask is cooled in an ice bath, and a solution of formaldehyde in anhydrous diethyl ether is added dropwise.

- The reaction mixture is then stirred at room temperature for several hours.
- The reaction is quenched by the slow addition of a saturated  $\text{NH}_4\text{Cl}$  solution.
- The mixture is then acidified with dilute  $\text{HCl}$  to dissolve the magnesium salts.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous  $\text{Na}_2\text{SO}_4$ , and the solvent is evaporated to yield the crude product.
- The crude **[4-(2-Methylpropyl)phenyl]methanol** can be purified by column chromatography or distillation.

## Visualized Synthetic Pathway

The following diagram illustrates the synthesis of **[4-(2-Methylpropyl)phenyl]methanol** from 4-(2-methylpropyl)benzoic acid via a reduction reaction.



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Caption: Synthesis of **[4-(2-Methylpropyl)phenyl]methanol**.

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## References

- 1. scbt.com [scbt.com]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)